

Application Notes and Protocols for "Scotchbond 2" Bond Strength Testing

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *scotchbond 2*

CAS No.: *122392-71-6*

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Introduction

These application notes provide a detailed protocol for the preparation of specimens for bond strength testing of the "**Scotchbond 2**" dental adhesive system. The following guidelines are intended for researchers, scientists, and professionals in the field of dental material science and drug development. The protocols are compiled from established methodologies to ensure reproducibility and accuracy in evaluating the adhesive's performance. The primary methods covered are shear bond strength and microtensile bond strength testing.

Data Presentation

The following table summarizes quantitative data for the shear bond strength of **Scotchbond 2** on dentin under various experimental conditions.

Procedure/Condition	Mean Shear Bond Strength (MPa)	Standard Deviation (SD)	Notes
Procedure G (Blunt-edged rod)	-	-	Shear load applied with a blunt-edged rod.[1]
Procedure K (Knife-edged rod)	Significantly greater than Procedure G	-	Shear load applied with a knife-edged rod; 24-hour storage in saline at 37°C.[1]
Approximal Dentin Surfaces	Not significantly different from occlusal	-	Comparison of bond strength on different dentin locations.[1]
Occlusal Dentin Surfaces	Not significantly different from approximal	-	Comparison of bond strength on different dentin locations.[1]
Adhesive Thickness: 50 µm	8.8	3.5	No significant difference in shear bond strength for thicknesses from 50 to 500 µm.[2]
Adhesive Thickness: 100 µm	7.9	2.7	No significant difference in shear bond strength for thicknesses from 50 to 500 µm.[2]
Adhesive Thickness: 250 µm	6.8	2.5	No significant difference in shear bond strength for thicknesses from 50 to 500 µm.[2]
Adhesive Thickness: 500 µm	8.1	4.2	No significant difference in shear bond strength for

thicknesses from 50 to 500 µm.[2]

Adhesive Thickness: 1000 µm	5.3	2.4	Significant reduction in shear bond strength at 1000 µm thickness. [2]
In vivo (Dog): Superficial/Middle Cuspid Dentin	6 - 8	-	Significantly higher than Scotchbond.[3]
In vivo (Dog): Deep Cuspid Dentin	No significant difference from Scotchbond	-	Bond strength decreases in deeper dentin.[3]
In vivo (Dog): Molar Dentin (any depth)	No significant difference from Scotchbond	-	Indicates substrate differences between tooth types.[3]

Experimental Protocols

The following are detailed methodologies for key experiments related to "**Scotchbond 2**" bond strength testing. These protocols are based on common practices in dental materials research and information from studies involving **Scotchbond 2**.

1. Shear Bond Strength (SBS) Testing Protocol

This protocol outlines the steps for preparing and testing specimens for shear bond strength, a common method to evaluate the adhesive strength of dental materials.

- Tooth Selection and Storage:
 - Use caries-free human or bovine teeth.[4]
 - After extraction, thoroughly clean the teeth of any adherent tissue and blood by washing under running water.[4]

- Store the teeth in a solution such as 0.5% chloramine-T for up to one week to disinfect, followed by storage in distilled water at 4°C to maintain hydration.[5]
- Specimen Embedding and Surface Preparation:
 - Embed the teeth in a suitable mounting material, such as cold-cure acrylic resin, in a cylindrical mold, leaving the desired testing surface (e.g., occlusal, buccal) exposed.[2]
 - Grind the exposed surface flat using a metallurgical polishing machine with a sequence of silicon carbide (SiC) abrasive papers (e.g., 180-grit followed by 600-grit) under water cooling to expose a fresh enamel or dentin surface.[1][2] This process creates a standardized smear layer.
- Adhesive Application (**Scotchbond 2** System):
 - Rinse the ground surface with water for 10 seconds and gently dry with oil-free compressed air, leaving the surface visibly moist but without pooled water.
 - Apply Scotchprep Dentin Primer to the prepared dentin surface using a disposable brush. [1][2] Agitate the primer on the surface for 60 seconds.[1][2]
 - Gently air dry the primed surface for approximately 5 seconds to evaporate the solvent.[2]
 - Apply a thin, uniform layer of **Scotchbond 2** Dental Adhesive to the primed surface.
 - Light-cure the adhesive for 30 seconds using a dental curing light with an intensity of at least 500 mW/cm². [1]
- Composite Buildup:
 - Place a cylindrical mold (e.g., a Teflon mold with a diameter of approximately 2.5 mm and a height of 3-4 mm) over the cured adhesive.
 - Incrementally place a light-cure composite resin (e.g., Silux) into the mold, with each increment being no thicker than 2 mm.[2]
 - Light-cure each increment for 30-40 seconds according to the composite manufacturer's instructions.[2]

- Carefully remove the mold after the final increment is cured.
- Specimen Storage and Testing:
 - Store the bonded specimens in distilled water or physiological saline at 37°C for 24 hours prior to testing.[1][4]
 - Mount the specimen in a universal testing machine equipped with a shear testing apparatus.
 - Apply a shear load to the base of the composite cylinder at a crosshead speed of 0.5 mm/min until fracture occurs.[5][6] The load can be applied using a knife-edge or a wire loop.
 - Record the load at failure (in Newtons) and calculate the shear bond strength in Megapascals (MPa) by dividing the failure load by the bonded surface area (in mm²).

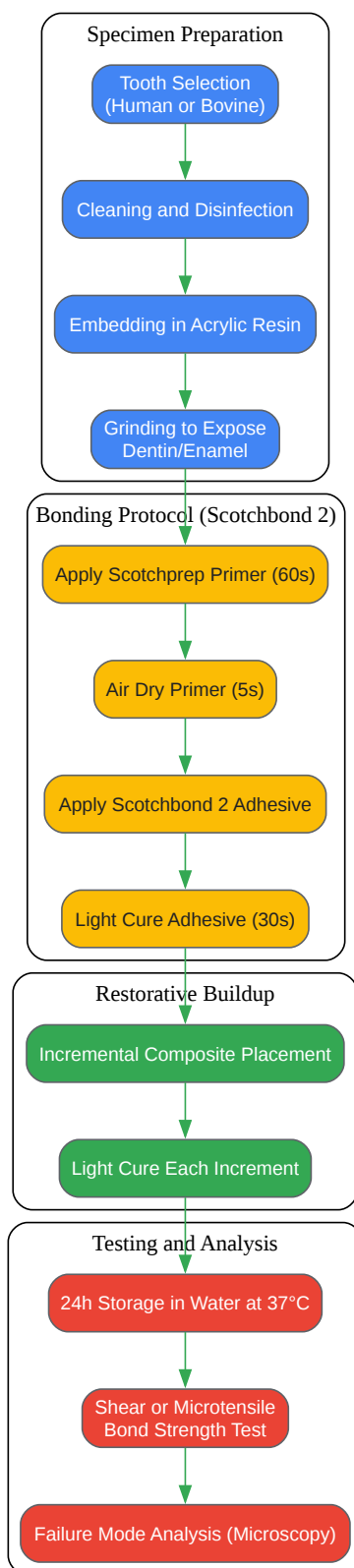
2. Microtensile Bond Strength (μTBS) Testing Protocol

This method is used to assess bond strength on smaller, more defined areas, which can provide a more uniform stress distribution during testing.

- Tooth Selection and Initial Preparation:
 - Follow the same procedures for tooth selection, cleaning, and storage as for SBS testing.
 - Create a flat enamel or dentin surface by grinding the occlusal surface of the tooth with SiC paper under water cooling.[5]
- Adhesive Application and Composite Buildup:
 - Apply the **Scotchbond 2** adhesive system (primer and adhesive) as described in the SBS protocol.
 - Build up a crown of composite resin on the bonded surface to a height of approximately 4-6 mm, curing in 2 mm increments.[7]
- Specimen Sectioning:

- Store the restored tooth in distilled water at 37°C for 24 hours.[7]
- Using a low-speed diamond saw under constant water cooling, section the tooth serially in both the x and y directions to create multiple beam-like specimens.[8] Each beam should have a cross-sectional area of approximately 1 mm². [9]
- Microtensile Testing:
 - Carefully attach each beam to a microtensile testing jig using a cyanoacrylate adhesive.
 - Mount the jig in a universal testing machine.
 - Apply a tensile load at a crosshead speed of 0.5 or 1.0 mm/min until the specimen fractures.
 - Measure the dimensions of the fractured surface with a digital caliper to accurately calculate the cross-sectional area.
 - Calculate the μ TBS in MPa by dividing the failure load (N) by the bonded area (mm²).
- Failure Mode Analysis:
 - After fracture, examine the debonded surfaces of both the tooth substrate and the composite cylinder under a stereomicroscope or scanning electron microscope (SEM).
 - Classify the failure mode as:
 - Adhesive: Failure at the interface between the adhesive and the tooth structure.
 - Cohesive in composite: Failure within the composite resin.
 - Cohesive in dentin/enamel: Failure within the tooth substrate.
 - Mixed: A combination of adhesive and cohesive failure.

Visualizations



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Caption: Workflow for bond strength testing specimen preparation.

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References

- 1. amjdent.com [amjdent.com]
- 2. researchgate.net [researchgate.net]
- 3. Shear bond strength of Scotchbond in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 5. Microshear Bond Strength of Scotchbond Universal Adhesive to Primary and Permanent Dentin: A Six-Month in Vitro Study - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Comparison of shear bond strength relative to two testing devices - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. The effect of adhesive thickness on microtensile bond strength to the cavity wall [rde.ac]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for "Scotchbond 2" Bond Strength Testing]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1169496/docs#application-notes-and-protocols-for-scotchbond-2-bond-strength-testing\]](https://www.benchchem.com/product/b1169496/docs#application-notes-and-protocols-for-scotchbond-2-bond-strength-testing)

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